

Synthesis of 4-Methoxy-2(1H)-pyridinone from pyridine N-oxide

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Compound of Interest

Compound Name: 4-Methoxy-2(1H)-pyridinone

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Synthesis of 4-Methoxy-2(1H)-pyridinone: A Technical Guide

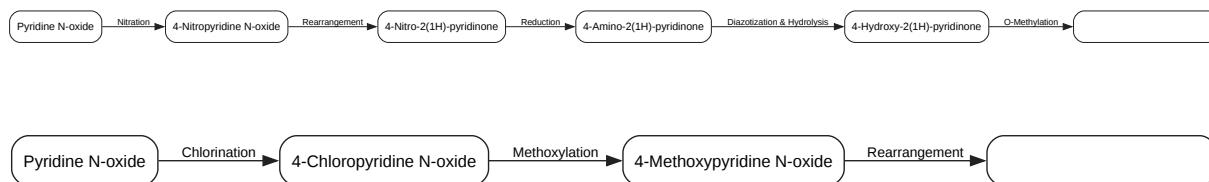
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **4-methoxy-2(1H)-pyridinone**, a valuable heterocyclic scaffold in medicinal chemistry, starting from pyridine N-oxide. This document provides a comprehensive overview of the synthetic pathways, detailed experimental protocols, and quantitative data to support researchers in the development of novel therapeutics. Two primary synthetic routes are presented: a multi-step pathway involving a nitro-intermediate and a more direct route via a methoxy-intermediate.

Route 1: Multi-Step Synthesis via a Nitro-Intermediate

This pathway involves a sequence of well-established organic transformations to build the target molecule.

Overall Reaction Scheme

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